

Hazard Identification and Risk Assessment: An Evidence-Based Approach

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Compound of Interest

Compound Name: 3,6-Dibromochromone

CAS No.: 115237-39-3

Cat. No.: B048555

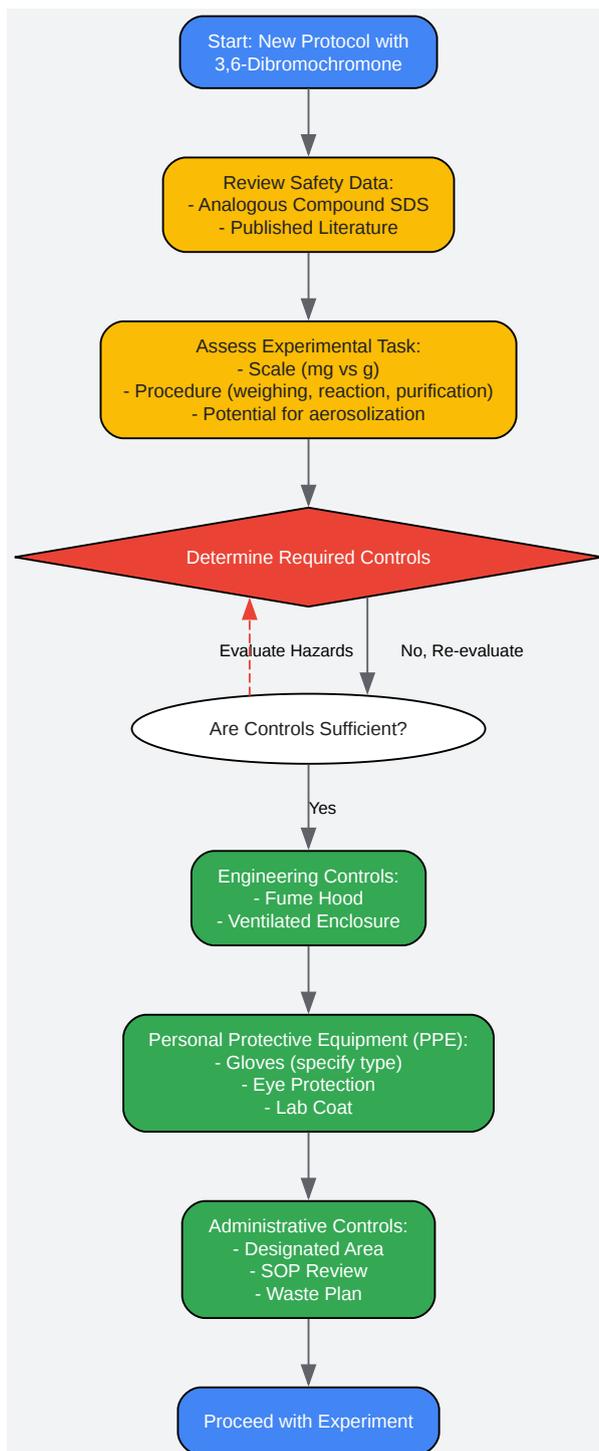
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Specific toxicological data for **3,6-Dibromochromone** is not extensively published. Therefore, a conservative risk assessment must be performed based on the known hazards of its chemical class—halogenated aromatic compounds—and data from structurally similar molecules like 6-Bromochromone and various dibrominated benzene derivatives.^{[1][2][3]} The primary directive is to assume the compound is hazardous and handle it with appropriate caution until proven otherwise.

The anticipated hazards are summarized below, extrapolated from analogous compounds.

Hazard Classification	Anticipated Risk for 3,6-Dibromochromone	Rationale & Data Source Analogy
Acute Toxicity (Oral)	May be harmful if swallowed.	Based on warnings for 6-Bromochromone and other organobromides.[2][4]
Skin Corrosion/Irritation	Causes skin irritation.[1][3]	Analogous dibrominated aromatics are classified as skin irritants (Category 2).[1][3] Prolonged contact may defat the skin.[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][3][5]	Direct contact with powdered compounds can cause mechanical irritation and chemical conjunctivitis.[2] Classified as Eye Irritant 2A for similar compounds.[3]
Respiratory Irritation	May cause respiratory tract irritation.[2][3]	Inhalation of fine dust is a primary exposure route for powdered chemicals and can irritate the respiratory system.[2][3][4]
Carcinogenicity/Mutagenicity	No data available; handle as a potential carcinogen.	Many halogenated compounds are investigated for carcinogenic potential.[6][7] Given the lack of data, a cautious approach is warranted.
Aquatic Hazard	Potentially toxic to aquatic life with long-lasting effects.	1,4-dibromobenzene is classified as toxic to aquatic life with long-lasting effects.[3] It is prudent to prevent environmental release.[1][4]

The following diagram outlines the essential risk assessment workflow that should be adopted before commencing any work with **3,6-Dibromochromone**.



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Caption: Risk assessment workflow for handling **3,6-Dibromochromone**.

Engineering Controls: The First Line of Defense

Engineering controls are the most critical element in preventing exposure. Their use is non-negotiable when handling powdered, potentially hazardous compounds.

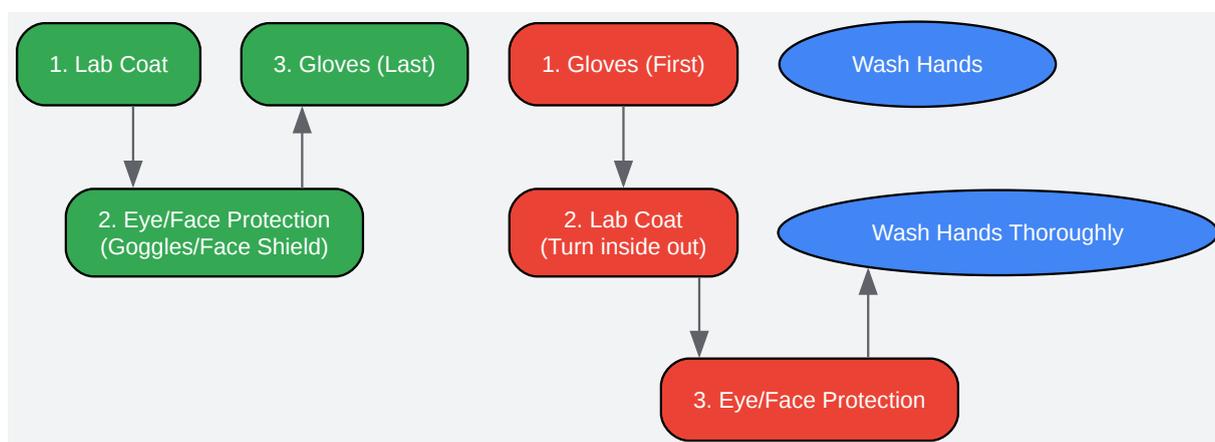
- **Chemical Fume Hood:** All manipulations of solid **3,6-Dibromochromone**, including weighing, transfers, and preparation of solutions, must be conducted inside a properly functioning and certified chemical fume hood.[8] This is to prevent the inhalation of airborne particles and to contain any potential spills.
- **Ventilated Balance Enclosure:** For weighing small quantities, a ventilated balance enclosure or a powder containment hood provides superior protection against aerosolization compared to an open-bench setup within a large fume hood where air currents can affect balance accuracy.
- **Designated Work Area:** Establish a designated area within the laboratory specifically for working with **3,6-Dibromochromone**. [9][10] This area should be clearly labeled, and access should be restricted. Covering the work surface with absorbent bench paper facilitates easier cleanup and decontamination.[9]

Personal Protective Equipment (PPE): A Necessary Barrier

PPE is essential but must be used in conjunction with, not as a substitute for, engineering controls. The selection of PPE should be guided by a thorough risk assessment.

- **Hand Protection:** Wear nitrile rubber gloves as a minimum.[11] Given that halogenated solvents can degrade nitrile over time, double-gloving may be appropriate for procedures involving solvents or extended handling times.[6] Always consult the glove manufacturer's compatibility chart for the specific solvents being used.[6] Gloves should be changed immediately if contaminated and disposed of properly.[10][12]
- **Eye and Face Protection:** ANSI-approved chemical splash goggles are mandatory.[6][11] If there is a significant risk of splashing, such as when transferring solutions, a full-face shield should be worn in addition to goggles.[11]

- Body Protection: A fully buttoned, long-sleeved lab coat is required.[11] For procedures with a higher risk of spills or splashes, a chemically resistant apron should be worn over the lab coat.[6] Full-length pants and closed-toe shoes are mandatory in any laboratory setting.[6] [13]



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Caption: Correct sequence for donning and doffing essential PPE.

Standard Operating Protocol: Weighing and Solution Preparation

This protocol outlines the essential steps for safely handling solid **3,6-Dibromochromone** and preparing a stock solution. The causality behind each step is to minimize aerosolization and prevent contamination.

Objective: To accurately weigh a target mass of **3,6-Dibromochromone** and dissolve it in a suitable solvent with minimal exposure risk.

Materials:

- **3,6-Dibromochromone** (solid)
- Appropriate solvent

- Volumetric flask with stopper
- Glass vial with a screw cap
- Spatula
- Weighing paper or boat
- Anti-static gun (recommended)[10]

Procedure:

- Preparation: Don all required PPE as described in Section 3. Ensure the chemical fume hood is on and functioning correctly. Cover the work surface within the hood with disposable bench paper.[9]
- Pre-Weighing (Taring): Place a sealed, empty container (e.g., a vial with its cap) onto the analytical balance and tare it. This method avoids leaving an open container of hazardous powder on the balance.
- Aliquot Transfer: Move the tared, sealed container into the chemical fume hood. Open the main stock bottle of **3,6-Dibromochromone**. Carefully use a clean spatula to transfer an approximate amount of the powder into the tared vial. Avoid pouring directly from the stock bottle to prevent powder from collecting on the threads.[9]
- Seal and Weigh: Securely close the cap on the vial containing the powder aliquot. Remove it from the fume hood and place it on the analytical balance to obtain an accurate weight.
- Solution Preparation: Return the sealed vial to the fume hood. Uncap the vial and add a small amount of the desired solvent to wet the powder, creating a slurry. This significantly reduces the risk of the fine powder becoming airborne.
- Quantitative Transfer: Carefully transfer the slurry from the vial into the volumetric flask. Rinse the vial multiple times with small volumes of the solvent, transferring each rinse into the volumetric flask to ensure all the compound has been transferred.

- Final Dilution: Add solvent to the volumetric flask until it is approximately 90% full. Stopper and invert the flask several times to ensure the compound is fully dissolved. Once dissolved, carefully add solvent to the calibration mark.
- Decontamination and Cleanup: Decontaminate the spatula and any non-disposable equipment used.^[9] Dispose of the weighing boat, disposable gloves, and bench paper in a designated solid hazardous waste container.^{[12][14]}
- Hand Washing: After removing all PPE, wash hands thoroughly with soap and water.^{[12][13][15]}

Storage and Incompatibility

Proper storage is crucial for maintaining chemical integrity and ensuring safety.

- Storage Conditions: Store **3,6-Dibromochromone** in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][6][14]} Keep it away from heat, sparks, open flames, and direct sunlight.^{[1][6][16]}
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.^{[1][5]} Halogenated compounds should be stored segregated from these reactive chemicals.^{[6][16]}

Emergency Procedures: Preparedness and Response

Exposure Response:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[2][5]}
- Skin Contact: Remove contaminated clothing and flush the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical attention.^{[2][3][5]}
- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical

attention.[2][3][5]

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]

Spill Response:

- Evacuate: Alert others in the immediate area and evacuate if necessary.
- Control: Remove all sources of ignition.[1]
- Contain: For a small powder spill, carefully cover it with an inert absorbent material like vermiculite or sand. Avoid sweeping dry powder.
- Cleanup: Moisten the absorbent material slightly with a suitable solvent (e.g., isopropanol) to prevent dust generation. Carefully scoop the mixture into a suitable, labeled container for hazardous waste disposal.[1][4]
- Decontaminate: Clean the spill area thoroughly.
- Waste: Dispose of all cleanup materials as hazardous waste.[14]

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